

Navigating the Disposal of TMX-2172: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: TMX-2172

Cat. No.: B15542857

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Disclaimer: A specific Safety Data Sheet (SDS) for **TMX-2172** detailing explicit disposal procedures is not publicly available. The following guidance is based on general best practices for the disposal of potent, non-hazardous research chemicals. It is imperative that all laboratory personnel consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with all applicable federal, state, and local regulations. A thorough risk assessment should be conducted before handling this compound.

TMX-2172 is a heterobifunctional PROTAC (Proteolysis Targeting Chimera) that acts as a potent and selective degrader of CDK2 and CDK5, playing a significant role in cancer research. [1][2][3] Proper handling and disposal are critical to ensure the safety of laboratory personnel and to maintain environmental integrity. This guide provides essential information to manage the disposal of **TMX-2172** safely and effectively.

General Information and Physical Properties

While detailed hazard data is not available, the following table summarizes the general properties of **TMX-2172** based on information from chemical suppliers. Although shipped as a non-hazardous chemical, it is intended for research use only and should be handled with care.

[4]

Property	Information
Chemical Name	TMX-2172
CAS Number	2488892-09-5
Molecular Formula	C ₄₁ H ₄₅ BrFN ₉ O ₁₁ S
Molecular Weight	970.83 g/mol [4]
Primary Use	Research chemical, selective CDK2/5 degrader
Appearance	Solid
Storage (Short Term)	0 - 4 °C (days to weeks)[4]
Storage (Long Term)	-20 °C (months to years)[4]
Stock Solution Storage	-20°C for 1 month or -80°C for 6 months[1]

Step-by-Step Disposal Procedures

The primary method for the disposal of **TMX-2172** and associated materials is through an approved hazardous waste disposal program. Do not dispose of this chemical down the drain or in regular trash.[5][6][7]

1. Personal Protective Equipment (PPE): Before handling **TMX-2172** waste, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation: All waste containing **TMX-2172** must be collected as hazardous chemical waste. This includes:

- Unused or expired **TMX-2172** solid compound.
- Solutions containing **TMX-2172** (e.g., in DMSO).

- Contaminated labware (e.g., pipette tips, vials, flasks).
- Contaminated PPE (e.g., gloves).

It is crucial to not mix this waste with other waste streams unless compatibility has been confirmed by your institution's EHS department.[\[5\]](#)[\[8\]](#)[\[9\]](#)

3. Containerization:

- Solid Waste: Collect solid **TMX-2172** waste and contaminated materials in a clearly labeled, sealable, and appropriate container for hazardous chemical waste. The container must be compatible with the chemical.
- Liquid Waste: Collect solutions of **TMX-2172** in a separate, labeled, and sealed container designed for liquid chemical waste. Ensure the container has a tightly fitting cap.[\[9\]](#) Funnels should not be left in the container opening.[\[10\]](#)
- Sharps Waste: Any contaminated sharps, such as needles or broken glass, must be disposed of in a designated puncture-resistant sharps container.[\[6\]](#)

4. Labeling: All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste".
- The full chemical name: "**TMX-2172**".
- The solvent and its concentration (for liquid waste).
- The approximate amount of waste.
- The date the waste was first added to the container.
- The name of the principal investigator and the laboratory location.

5. Storage: Store waste containers in a designated and secure satellite accumulation area within the laboratory.[\[11\]](#) The storage area should be away from heat sources and high-traffic areas.[\[5\]](#) Ensure that incompatible wastes are stored separately.[\[8\]](#)[\[9\]](#)

6. Disposal Request: Once a waste container is full or has reached the accumulation time limit set by your institution (e.g., 6 or 12 months), contact your EHS department to arrange for pickup and disposal.^{[8][11]} Do not remove the waste from the laboratory yourself.

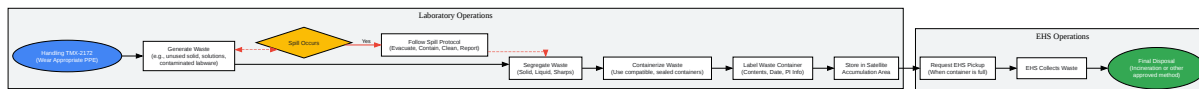
Spill Procedures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the hood running.
- Wear PPE: Don the appropriate PPE as described above.
- Containment: Prevent the spill from spreading.
- Cleanup:
 - Solid Spill: Carefully sweep or scoop the material into a hazardous waste container. Avoid generating dust.
 - Liquid Spill: Absorb the spill with an inert absorbent material (e.g., vermiculite, sand) and place it in the hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., ethanol or isopropanol) and then with soap and water. Collect all cleaning materials as hazardous waste.
- Report: Report the spill to your laboratory supervisor and your institution's EHS department.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of a research chemical like **TMX-2172**.



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Caption: General workflow for the safe disposal of **TMX-2172**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Development of CDK2 and CDK5 Dual Degradier TMX-2172 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. TMX-2172 | CDK2/5 PROTAC | Probechem Biochemicals [probechem.com]
- 4. medkoo.com [medkoo.com]
- 5. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 6. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- 7. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 8. danielshealth.com [danielshealth.com]
- 9. - Division of Research Safety | Illinois [drs.illinois.edu]
- 10. rtong.people.ust.hk [rtong.people.ust.hk]

- 11. ehrls.upenn.edu [ehrls.upenn.edu]
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